

## **Pegasus Workflow Technical Support Center**

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Pegasus	
Cat. No.:	B039198	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in debugging failed **Pegasus** workflow tasks.

### **Frequently Asked Questions (FAQs)**

Q1: My Pegasus workflow has failed. Where do I start debugging?

A1: When a workflow fails, the first step is to use the **pegasus**-analyzer command-line tool.[1] [2][3][4][5] This utility helps identify the failed jobs and provides their standard output and error streams, which are crucial for pinpointing the root cause of the failure.[1][2]

Q2: How can I check the status of my running workflow?

A2: The **pegasus**-status command allows you to monitor the progress of your workflow in real-time.[2][3][4][5] It provides a summary of the number of jobs in different states (e.g., running, failed, successful) and can be set to refresh automatically.[2]

Q3: What is a "rescue DAG" and how is it useful?

A3: When a workflow fails, **Pegasus** can generate a "rescue DAG" (Directed Acyclic Graph).[2] [5][6] This new workflow description only includes the tasks that did not complete successfully, allowing you to resume the workflow from the point of failure without re-running completed tasks.[2][6]



Q4: My jobs are failing, but I don't see any error messages in the output files. What should I do?

A4: By default, all jobs in **Pegasus** are launched via the kickstart process, which captures detailed runtime provenance information, including the job's exit code.[1][6] Even if the standard output and error are empty, **pegasus**-analyzer will show the exit code. A non-zero exit code indicates a failure, and you can investigate the job's wrapper script and the execution environment on the worker node for clues.[7]

Q5: Some of my tasks are very short and the overhead seems high. How can I optimize this?

A5: For workflows with many short-running tasks, the overhead of scheduling and data transfer can be significant.[8] **Pegasus** offers a feature called "job clustering" which groups multiple small jobs into a single larger job, reducing overhead and improving efficiency.[8]

# Troubleshooting Guides Issue 1: Identifying the Cause of a Failed Job

Symptom: The **pegasus**-status command shows that one or more jobs have failed.

Troubleshooting Protocol:

- Run pegasus-analyzer: Open a terminal and execute the following command, replacing [workflow\_directory] with the path to your workflow's submission directory:
- Examine the Output: The output of **pegasus**-analyzer will provide a summary of failed jobs, including their job IDs and the locations of their output and error files.[1][2] It will also display the standard error and standard output of the failed jobs.[1][2]
- Analyze Error Messages: Carefully review the error messages. Common issues include:
  - "File not found" errors, indicating problems with input data staging.
  - "Permission denied" errors, suggesting issues with file permissions on the execution site.
  - Application-specific errors, which will require knowledge of the scientific code being executed.



 Inspect Kickstart Records: The output of pegasus-analyzer includes information from the kickstart records, such as the job's exit code and resource usage. A non-zero exit code confirms a failure.[9][10]

### Issue 2: Workflow Fails with Data Transfer Errors

Symptom: The workflow fails, and the error messages in the failed job's output point to issues with accessing or transferring input files.

#### Troubleshooting Protocol:

- Verify Replica Catalog: Pegasus uses a Replica Catalog to locate input files.[1] Ensure that
  the physical file locations (PFNs) in your replica catalog are correct and accessible from the
  execution sites.
- Check File Permissions: Verify that the user running the workflow has the necessary read permissions for the input files and write permissions for the output directories on the remote systems.
- Test Data Transfer Manually: If possible, try to manually transfer the problematic input files to
  the execution site using the same protocol that **Pegasus** is configured to use (e.g., GridFTP,
  SCP). This can help isolate network or firewall issues.
- Examine Staging Job Logs: Pegasus creates special "stage-in" jobs to transfer data.[1] If
  these jobs fail, their logs will contain specific error messages related to the data transfer
  process. Use pegasus-analyzer to inspect the output of these staging jobs.

### **Key Debugging Tools Summary**

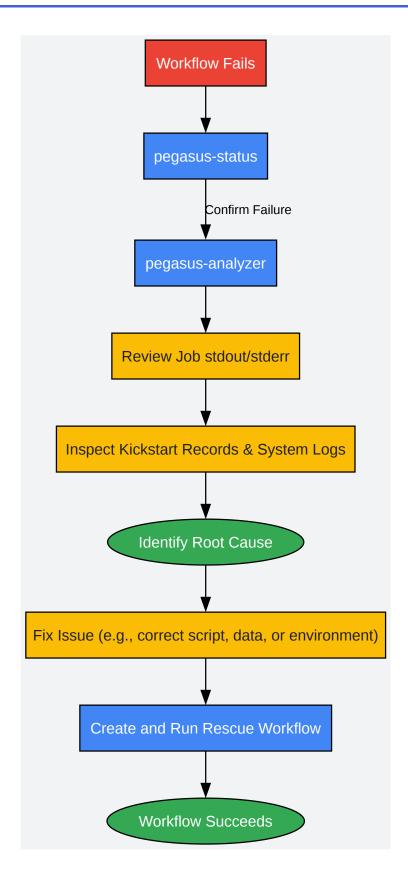


Tool	Description	Key Features
pegasus-analyzer	A command-line utility to debug a failed workflow.[1][2] [3][4][5]	Identifies failed jobs, displays their standard output and error, and provides a summary of the workflow status.[1][2]
pegasus-status	A command-line tool to monitor the status of a running workflow.[2][3][4][5]	Shows the number of jobs in various states (e.g., running, idle, failed) and can operate in a "watch" mode for continuous updates.[2]
pegasus-statistics	A tool to gather and display statistics about a completed workflow.[1][3][6]	Provides information on job runtimes, wait times, and overall workflow performance. [11]
pegasus-kickstart	A wrapper that launches jobs and captures provenance data. [1][6]	Records the job's exit code, resource usage, and standard output/error, which is invaluable for debugging.[9]
pegasus-remove	A command to stop and remove a running workflow.[3]	Useful for cleaning up a workflow that is misbehaving or no longer needed.

# **Pegasus Debugging Workflow**

The following diagram illustrates the general workflow for debugging a failed **Pegasus** task.





Click to download full resolution via product page

Caption: A flowchart of the **Pegasus** workflow debugging process.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. arokem.github.io [arokem.github.io]
- 2. 9. Monitoring, Debugging and Statistics Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
- 3. GitHub pegasus-isi/ACCESS-Pegasus-Examples: Pegasus Workflows examples including the Pegasus tutorial, to run on ACCESS resources. [github.com]
- 4. arokem.github.io [arokem.github.io]
- 5. GitHub pegasus-isi/SAGA-Sample-Workflow: Example on how to run Pegasus workflows on the ISI SAGA cluster [github.com]
- 6. GitHub pegasus-isi/pegasus: Pegasus Workflow Management System Automate, recover, and debug scientific computations. [github.com]
- 7. 6. Creating Workflows Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
- 8. 12. Optimizing Workflows for Efficiency and Scalability Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
- 9. 11.18. pegasus-kickstart Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
- 10. 11.10. pegasus-exitcode Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
- 11. Documentation Pegasus WMS [pegasus.isi.edu]
- To cite this document: BenchChem. [Pegasus Workflow Technical Support Center].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039198#debugging-failed-pegasus-workflow-tasks]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com